

Commercial Suppliers of 2-Chlorobenzophenone Ethylene Ketal: A Technical Guide

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Compound of Interest

Compound Name: *2-Chlorobenzophenone ethylene ketal*

Cat. No.: *B1368583*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial availability of **2-Chlorobenzophenone ethylene ketal** (CAS No. 760192-90-3), a key building block in organic synthesis. This document outlines key commercial suppliers, provides a detailed synthesis protocol, and illustrates its application in multi-step synthesis through logical diagrams.

Commercial Availability and Supplier Data

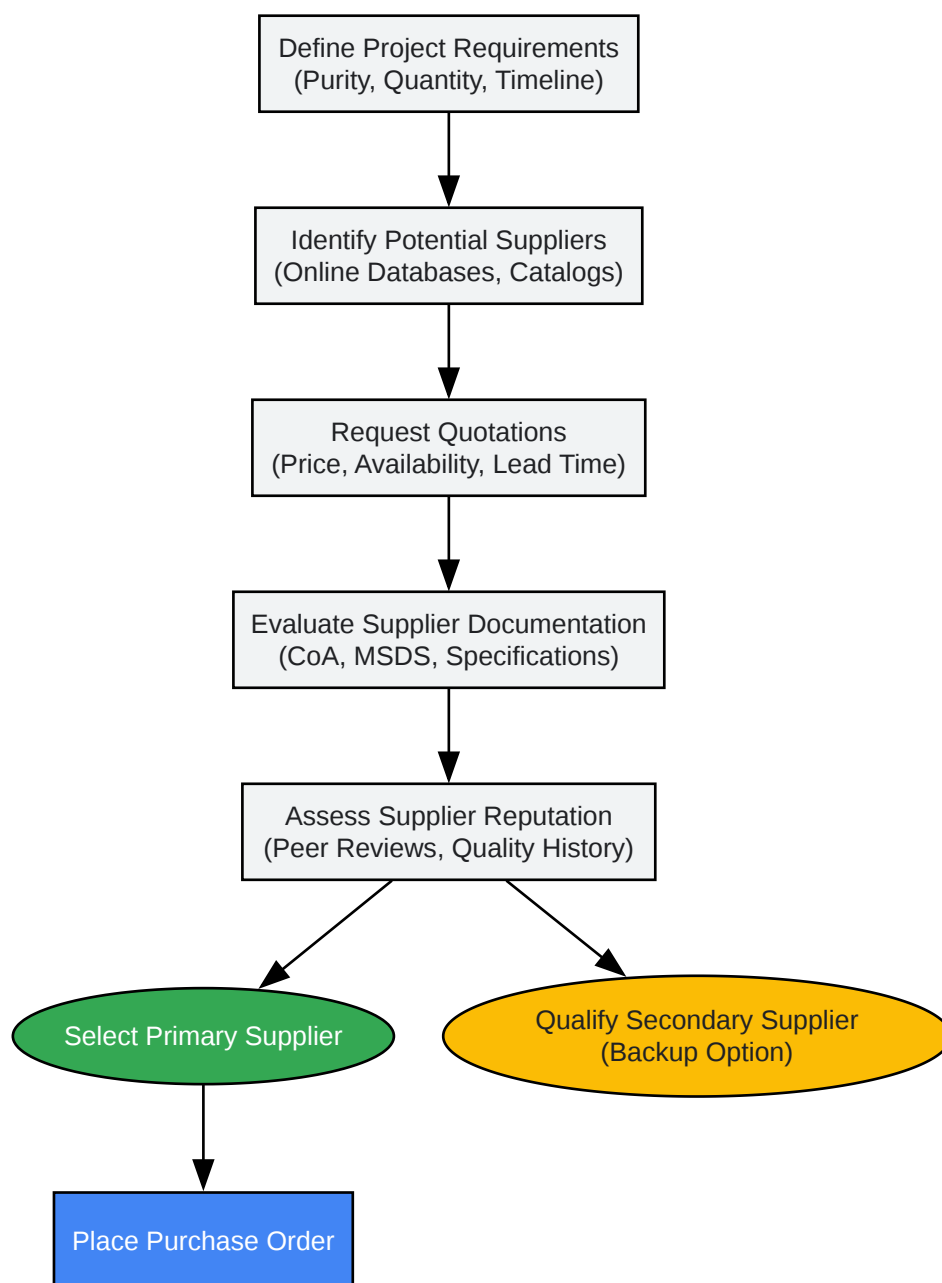
2-Chlorobenzophenone ethylene ketal, also known as 2-(2-chlorophenyl)-2-phenyl-1,3-dioxolane, is readily available from several commercial chemical suppliers. The following table summarizes key quantitative data from prominent suppliers to facilitate comparison and procurement decisions. Please note that availability and lead times are subject to change and should be confirmed directly with the supplier.

Supplier	Product Number	Purity	Available Quantities	Physical Form
Sigma-Aldrich	RIE156319239	97% [1]	Inquire	White solid [1]
Rieke Metals	5062	Inquire	Inquire	Inquire
BLDpharm	Inquire	Inquire	Inquire	Inquire
Dayang Chem (Hangzhou) Co., Ltd.	Inquire	Inquire	Inquire	Inquire

Data is based on publicly available information and may require direct inquiry for the most current details.

Logical Workflow for Supplier Selection

The selection of a suitable commercial supplier is a critical step in the procurement of chemical reagents for research and development. The following diagram illustrates a logical workflow for this process.



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Caption: A logical workflow for selecting a commercial chemical supplier.

Experimental Protocol: Synthesis of Benzophenone Ethylene Ketals

The following is an adapted experimental protocol for the synthesis of benzophenone ethylene ketals, based on a microwave-assisted method. This procedure can be applied for the

synthesis of **2-Chlorobenzophenone ethylene ketal** from 2-Chlorobenzophenone.

Materials:

- Benzophenone (e.g., 2-Chlorobenzophenone)
- Ethylene glycol
- p-Toluenesulfonic acid (PTSA)
- Toluene
- 5% Sodium hydrogen carbonate solution
- Water
- Magnesium sulfate (anhydrous)

Equipment:

- Microwave reactor equipped with a Dean-Stark apparatus
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- In a round-bottom flask, combine the benzophenone (0.1 mol), ethylene glycol (0.5 mol, 27.9 mL, 31.0 g), and p-toluenesulfonic acid (0.003 mol, 0.57 g).
- Add toluene (84 mL) to the flask.

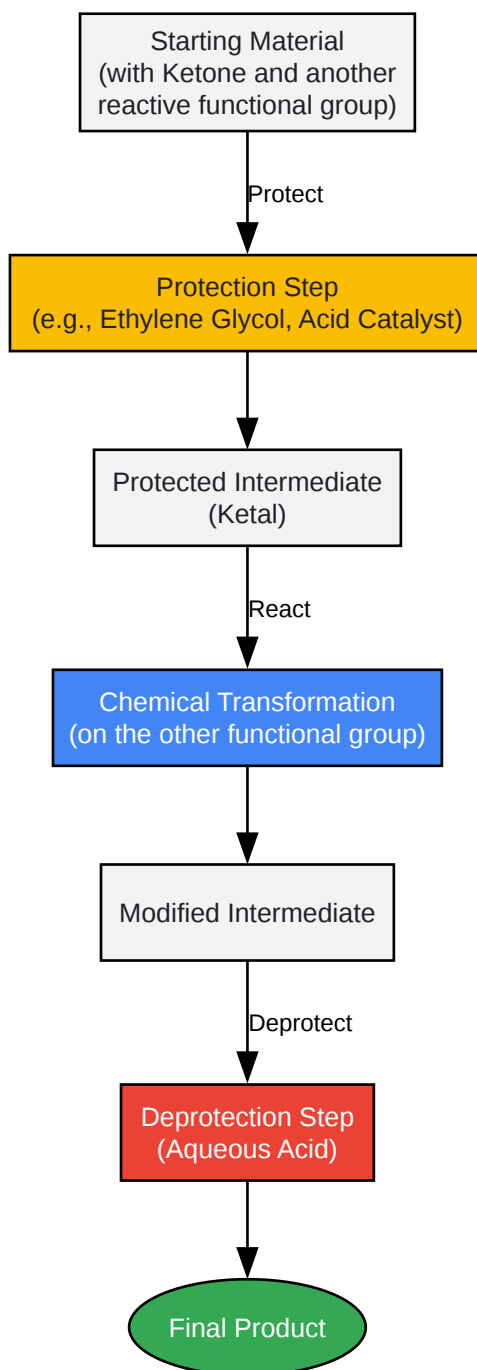
- Place the flask in a microwave reactor equipped with a Dean-Stark apparatus and a reflux condenser.
- Irradiate the mixture with a constant microwave power (e.g., 650 W) and reflux for a specified time (e.g., 3 hours), with azeotropic removal of water. The boiling temperature should be maintained around 118–120 °C.
- After the reaction is complete, allow the mixture to cool to room temperature.
- Transfer the reaction mixture to a separatory funnel and wash with a 5% aqueous sodium hydrogen carbonate solution (30 mL).
- Wash the organic layer with water (2 x 30 mL).
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the filtrate using a rotary evaporator.
- The resulting residue can be further purified by recrystallization or vacuum distillation to yield the desired benzophenone ethylene ketal.

Role in Drug Development: Ketal Protection in Multi-Step Synthesis

2-Chlorobenzophenone ethylene ketal serves as a protected form of 2-Chlorobenzophenone. The ethylene ketal group is a robust protecting group for the ketone functionality, which is stable under various reaction conditions, particularly those involving nucleophiles and bases. This protection strategy is crucial in multi-step organic syntheses, a common practice in drug development.

For instance, derivatives of 2-aminobenzophenone are precursors to the synthesis of benzodiazepines, a class of psychoactive drugs.^{[2][3]} The synthesis of drugs like Prazepam involves the acylation of 2-amino-5-chlorobenzophenone.^{[2][3]} While **2-Chlorobenzophenone ethylene ketal** is not directly a precursor to Prazepam, the principle of protecting a reactive carbonyl group is fundamental in such syntheses to prevent unwanted side reactions and achieve the desired chemical transformation on other parts of the molecule.

The following diagram illustrates the general principle of using a ketal protecting group in a multi-step synthesis.



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Caption: Role of ketal protection in a multi-step chemical synthesis.

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References

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